

A Technical Guide to High-Purity Drometrizole-d3 for Research Applications

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Compound of Interest

Compound Name: Drometrizole-d3

Cat. No.: B1156295

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Drometrizole-d3**, a deuterated analogue of the UV absorber Drometrizole. This document outlines the commercial sources for this stable isotope-labeled compound, its primary applications in analytical research, and detailed methodologies for its use.

Introduction to Drometrizole and the Role of its Deuterated Analog

Drometrizole is a benzotriazole-based UV absorber widely used in various industrial and commercial products to protect them from UV degradation. In the realm of biomedical and environmental research, the accurate quantification of Drometrizole in complex matrices is often crucial. **Drometrizole-d3**, with deuterium atoms incorporated into its structure, serves as an ideal internal standard for quantitative analysis by mass spectrometry. Its chemical properties are nearly identical to the non-labeled Drometrizole, but its increased mass allows for clear differentiation in a mass spectrometer, enabling precise and accurate quantification of the target analyte.

Commercial Suppliers of High-Purity Drometrizole-d3

The procurement of high-purity **Drometrizole-d3** is critical for ensuring the accuracy and reliability of experimental results. Several reputable chemical suppliers specialize in the synthesis and characterization of stable isotope-labeled compounds. Below is a comparative table of leading commercial suppliers for high-purity **Drometrizole-d3**.

Supplier	Product Number	Chemical Purity	Isotopic Purity	Analytical Data Provided
Toronto Research Chemicals	D478917	≥98%	Not specified	Certificate of Analysis, HPLC, MS
Alsachim	4933-S-M1	99.7%	99.6%	Certificate of Analysis, HPLC, Mass Spec, NMR
Clearsynth	CS-O-10421	High Purity	Not specified	Certificate of Analysis

Experimental Protocol: Quantification of Drometrizole using Drometrizole-d3 as an Internal Standard by LC-MS/MS

The following is a generalized protocol for the quantification of Drometrizole in a given sample matrix using **Drometrizole-d3** as an internal standard with Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS). Researchers should optimize the parameters based on their specific instrumentation and sample type.

1. Preparation of Stock Solutions and Internal Standard Working Solution:

- **Drometrizole Stock Solution (1 mg/mL):** Accurately weigh 1 mg of Drometrizole standard and dissolve it in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- **Drometrizole-d3 Internal Standard Stock Solution (1 mg/mL):** Accurately weigh 1 mg of **Drometrizole-d3** and dissolve it in 1 mL of the same solvent.

- **Drometrizole-d3** Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the **Drometrizole-d3** stock solution with the appropriate solvent to achieve a final concentration that is comparable to the expected concentration range of the analyte in the samples.

2. Sample Preparation:

- To a known volume or weight of the sample (e.g., 1 mL of plasma or 1 g of homogenized tissue), add a precise volume of the **Drometrizole-d3** internal standard working solution.
- Perform a sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to remove interfering matrix components.
- Evaporate the solvent from the extracted sample and reconstitute it in a mobile phase-compatible solvent.

3. LC-MS/MS Analysis:

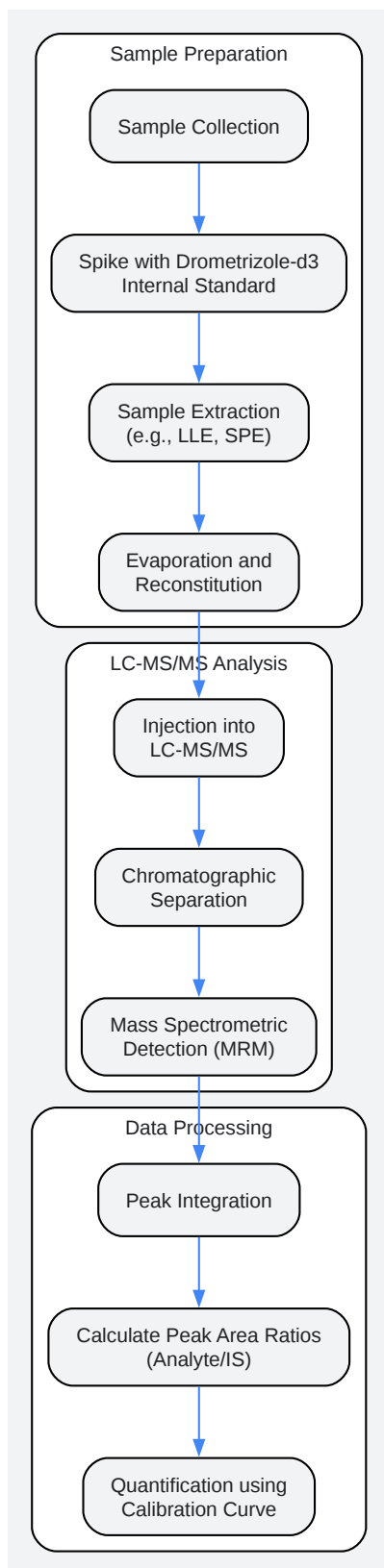
- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reverse-phase column is typically suitable.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2-0.5 mL/min.
 - Injection Volume: 5-10 µL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode (to be optimized).
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Drometrizole and **Drometrizole-d3**. These transitions should be determined by infusing the individual standards into the mass spectrometer.

4. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of Drometrizole to the peak area of **Drometrizole-d3** against the concentration of the Drometrizole calibration standards.
- Quantify the amount of Drometrizole in the samples by interpolating the peak area ratios from the calibration curve.

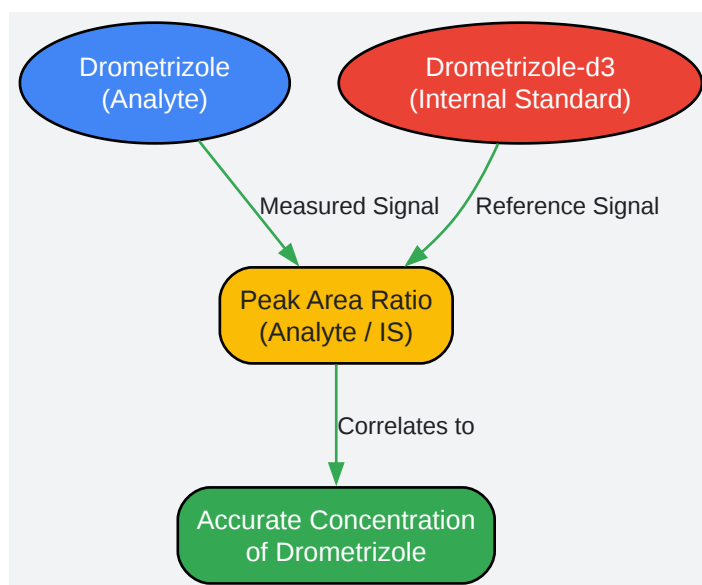
Visualizing the Experimental Workflow and Analytical Principle

The following diagrams illustrate the key processes and principles involved in using **Drometrizole-d3** as an internal standard.



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Caption: Experimental workflow for the quantification of Drometrizole using **Drometrizole-d3**.



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Caption: Principle of quantification using an internal standard.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com